

sodium diacetate GRAS status FDA review

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Compound Focus: Sodium Diacetate

CAS No.: 126-96-5

Cat. No.: S648176

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Regulatory and Safety Overview

Aspect	Details
FDA GRAS Status	Listed as GRAS under 21 CFR 184.1754 [1] [2]
SCOGS Opinion	SCOGS Report #82; Conclusion Type 1: "No evidence... of a hazard to the public" at current or reasonably expected future use levels [3]
Permitted Functions	Antimicrobial agent, flavoring agent/adjuvant, pH control agent [2]
Chemical Composition	Molecular compound of acetic acid, sodium acetate, and water of hydration (C4H7O4Na·xH2O) [2]

Approved Usage Limits in Food

The FDA specifies maximum usage levels for **sodium diacetate** in various food categories, based on Good Manufacturing Practice (GMP) [2]:

Food Category	Maximum Permitted Level (% as served)
Baked Goods	0.4%
Gravies and Sauces	0.25%
Fats and Oils, Meat Products, Soft Candy	0.1%
Snack Foods, Soups and Soup Mixes	0.05%

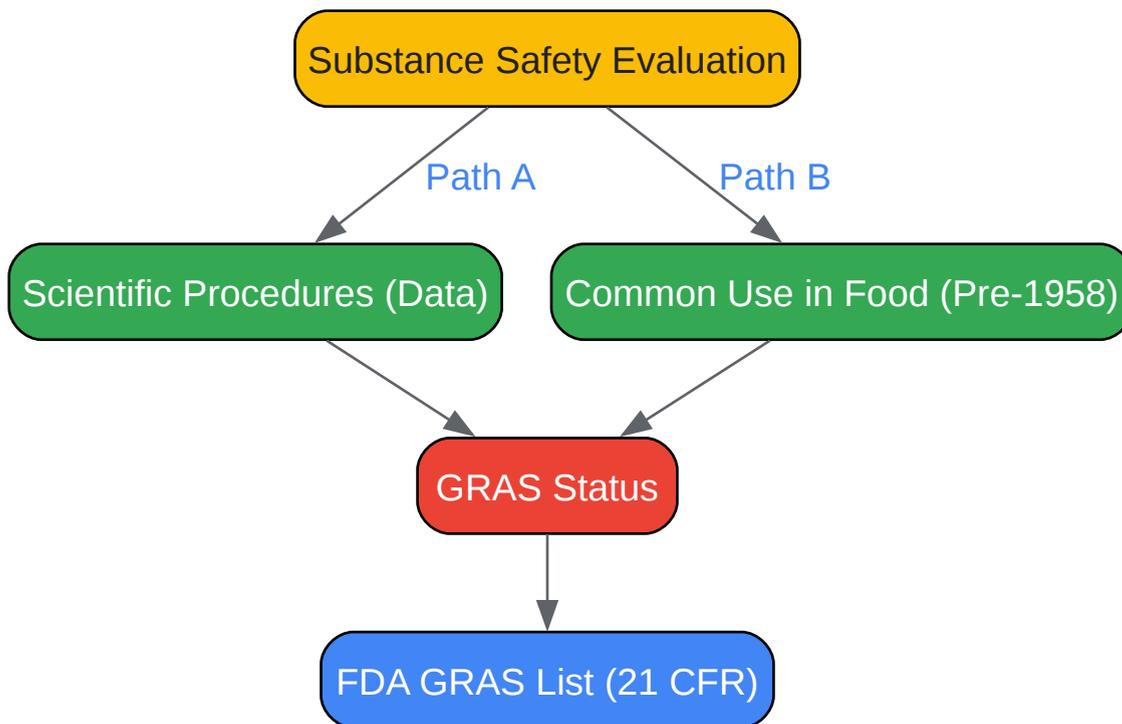
For **meat and poultry products**, the USDA Food Safety and Inspection Service (FSIS) permits use up to **0.25%** both as a flavor enhancer and as an antimicrobial agent to inhibit pathogen growth [4].

Experimental & Safety Evaluation Context

While the provided search results do not contain detailed laboratory protocols, they clarify the framework for the safety evaluation of GRAS substances like **sodium diacetate**.

- **GRAS Determination Basis:** A substance can be recognized as safe through either **scientific procedures** or, for substances used in food before 1958, **experience based on common use** [5].
- **SCOGS Review Process:** The Select Committee on GRAS Substances conducted independent, public evaluations. Their conclusions were based on reviewing all available scientific data, including public comments and hearings [3] [5].

The following diagram illustrates the key pathways for a substance to achieve GRAS status with the FDA:



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References

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2. 21 CFR 184.1754 -- Sodium diacetate. [[ecfr.gov](https://www.ecfr.gov)]
3. SCOGS (Select Committee on GRAS Substances) [hfpappexternal.fda.gov]
4. Food Additives for Use in Meat and Poultry Products [[federalregister.gov](https://www.federalregister.gov)]
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